

Application Notes and Protocols: Preparation of VcMMAE-d8 Stock Solution

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Compound of Interest

Compound Name: VcMMAE-d8

Cat. No.: B12382707

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Introduction

VcMMAE-d8 is the deuterated form of VcMMAE, a potent antibody-drug conjugate (ADC) payload. VcMMAE consists of the antimitotic agent monomethyl auristatin E (MMAE) linked via a protease-cleavable valine-citrulline (vc) linker.^{[1][2][3][4]} Accurate and consistent preparation of stock solutions is critical for reliable experimental results in drug development, including in vitro cytotoxicity assays and in vivo pharmacology studies. This document provides a detailed protocol for the preparation, storage, and handling of **VcMMAE-d8** stock solutions.

Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation and storage of **VcMMAE-d8** stock solutions.

Table 1: Solubility and Recommended Solvents

Solvent	Maximum Solubility (VcMMAE)	Maximum Solubility (MMAE-d8)	Notes
DMSO	100 mg/mL (75.95 mM)[5]	80 - 100 mg/mL (110.19 - 137.74 mM) [6][7][8]	Preferred solvent for high concentration stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility. [5] Sonication or gentle warming may be required to fully dissolve the compound.[6][7]

Table 2: Storage and Stability

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years[5][6]	Store sealed and protected from moisture.[1][2]
Stock Solution in DMSO	-80°C	1 year[5]	Aliquot to avoid repeated freeze-thaw cycles.[5]
Stock Solution in DMSO	-20°C	1 month[1][5]	Shorter-term storage. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration VcMMAE-d8 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **VcMMAE-d8** stock solution in DMSO.

Materials:

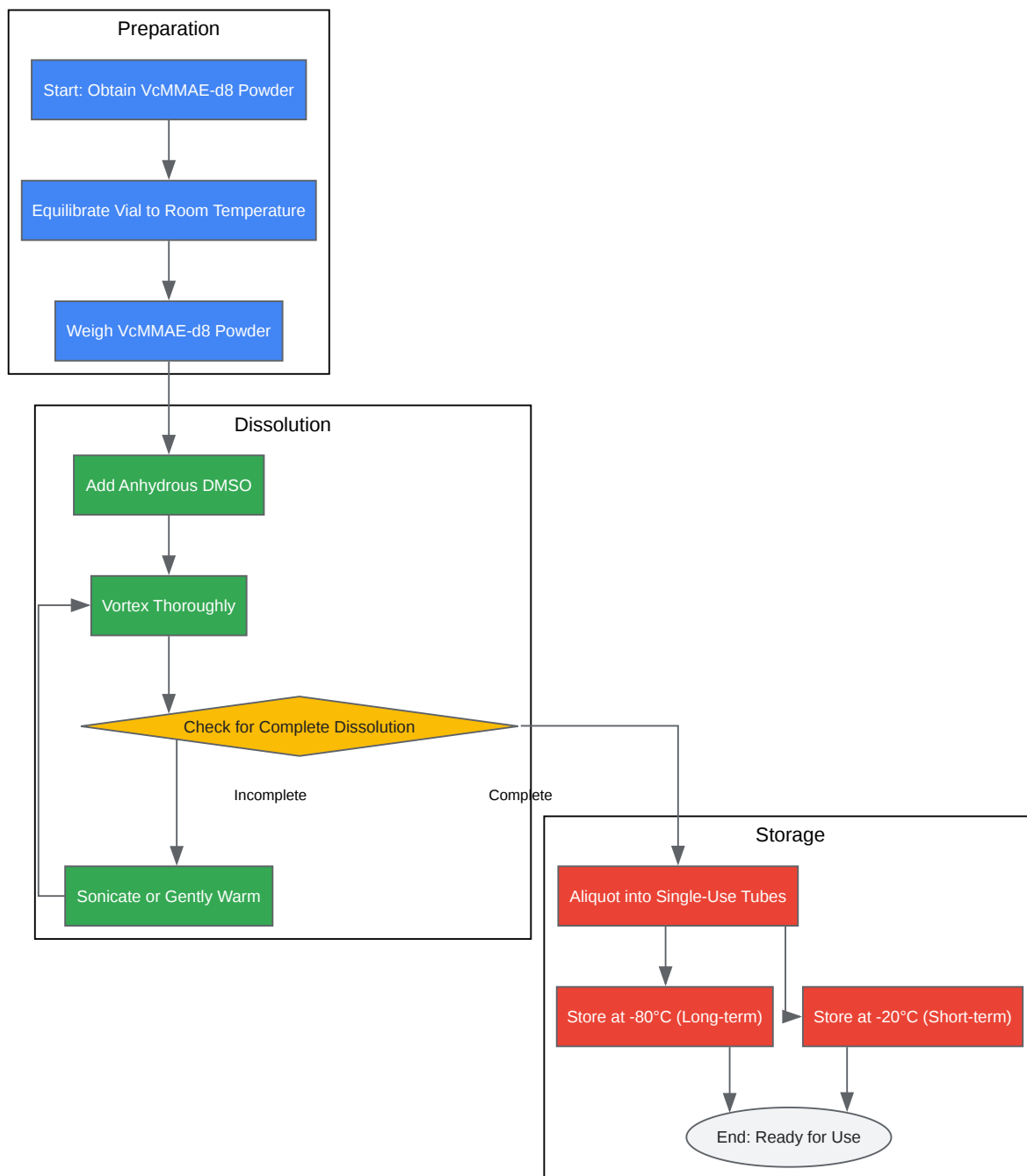
- **VcMMAE-d8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

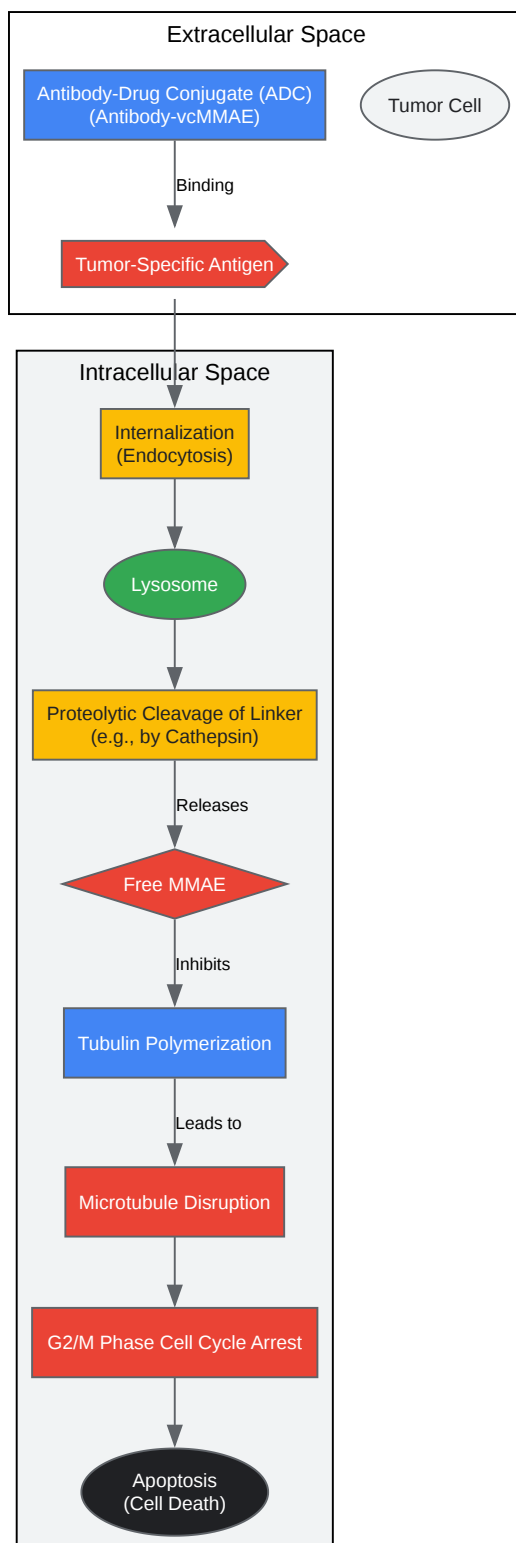
- **Pre-weighing Preparation:** Before opening, allow the **VcMMAE-d8** vial to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **VcMMAE-d8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 1.32 mg of VcMMAE (Molecular Weight: ~1317 g/mol ; the exact molecular weight of the d8 variant may differ slightly, refer to the manufacturer's certificate of analysis).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **VcMMAE-d8** powder. For a 10 mM solution with 1.32 mg of compound, this would be 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 10-30 minutes or gently warm it to 37°C.^[9] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][5]}

Diagrams

Experimental Workflow for VcMMAE-d8 Stock Solution Preparation



Simplified Mechanism of Action of VcMMAE-based ADCs

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